

diclofenac epolamine vs diclofenac sodium solubility

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Diclofenac Epolamine

CAS No.: 119623-66-4

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Quantitative Solubility Comparison

The table below summarizes the available solubility data for the two salts. Note that measurements were conducted under different conditions, so direct numerical comparison should be approached with caution. However, the data consistently shows that **diclofenac epolamine** is significantly more soluble in water.

Property	Diclofenac Epolamine (DHEP)	Diclofenac Sodium (DNa)
Aqueous Solubility	46 mM at 25°C [1]	44 mM (14 mg/mL) [2]
Solubility in DMSO	≥82 mg/mL [3]	64 mg/mL (201.17 mM) [2]
Solubility in Ethanol	≥82 mg/mL [3]	64 mg/mL (201.17 mM) [2]
Remarks	Demonstrated highest aqueous solubility among several diclofenac salts studied [1].	Solubility is highly pH-dependent, increasing in alkaline conditions [4].

Scientific Basis and Formulation Implications

The difference in solubility stems from the intrinsic properties of the salt-forming cations and has direct consequences for pharmaceutical development.

- **Molecular Basis for Higher Solubility:** The enhanced aqueous solubility of **diclofenac epolamine** is attributed to the properties of the **N-(2-hydroxyethyl)pyrrolidine (epolamine) cation**. This cation not only forms a salt with the diclofenac anion but also exhibits **surfactant-like behavior**, which further improves solubility and enhances membrane permeability [1] [5]. In contrast, the sodium cation modifies solubility primarily through standard salt formation.
- **Impact on Dosage Form Design:** The choice of salt directly influences the suitable delivery route and formulation strategy.
 - **Diclofenac Epolamine:** Its high aqueous solubility makes it particularly suited for **topical formulations** where the goal is to achieve high local concentration in the tissue underneath the application site without significant systemic absorption. This is the basis for products like the **DETP (Flector Patch)** [6] [7]. It is also used in oral soft capsules designed for rapid dissolution [5].
 - **Diclofenac Sodium:** While soluble enough for many formulations, its more moderate and pH-dependent solubility requires specific engineering for certain products. For instance, developing a high-concentration injection without irritants like propylene glycol requires advanced strategies such as the **mixed solvency concept** [4].

Experimental Context

The key data point for **diclofenac epolamine's** solubility (46 mM) comes from a study that directly compared several diclofenac salts [1]. The experimental protocol involved:

- **Salt Preparation:** Salts were prepared by dissolving diclofenac acid in a solvent and adding an equimolar amount of the base (e.g., N-(2-hydroxyethyl)pyrrolidine). The resulting product was recovered by filtration [1].
- **Solubility Measurement:** The solubility of the prepared salt forms was determined in water at 25°C. The study identified that **diclofenac epolamine** precipitate from water as a dihydrate at 25°C [1].

Formulation Selection Workflow

The following diagram outlines the core decision-making process for selecting between these salts based on the desired dosage form, leveraging their distinct solubility profiles.

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